

Isozeaxanthin vs. Zeaxanthin: A Comparative Analysis of Bioactivity

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Compound of Interest

Compound Name: *Isozeaxanthin*

Cat. No.: *B1624502*

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A detailed examination of two closely related xanthophyll carotenoids, **isozeaxanthin** and zeaxanthin, reveals that subtle differences in their molecular structures can lead to significant variations in their biological activities. This guide provides a comparative analysis for researchers, scientists, and drug development professionals, summarizing key experimental data and outlining the methodologies used to evaluate their respective bioactivities.

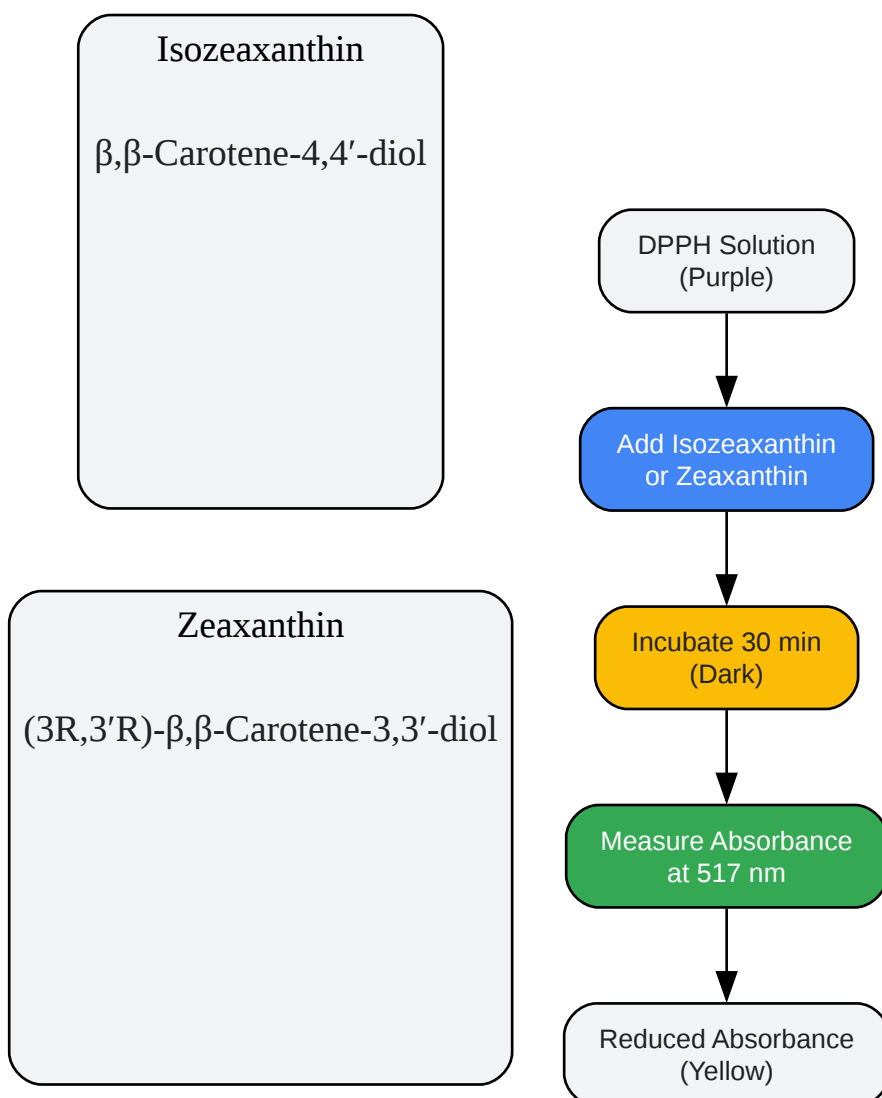
Both **isozeaxanthin** and zeaxanthin are isomers, sharing the same chemical formula (C₄₀H₅₆O₂) and molecular weight.[1][2] They belong to the xanthophyll class of carotenoids, which are oxygen-containing pigments found in many plants and microorganisms.[3][4] The primary structural difference between these two molecules lies in the position of the hydroxyl (-OH) groups on their terminal β -ionone rings. In zeaxanthin, the hydroxyl groups are located at the 3 and 3' positions, whereas in **isozeaxanthin**, they are found at the 4 and 4' positions.[3][5] This seemingly minor variation in molecular architecture has profound implications for their biological functions, including their antioxidant and anti-inflammatory properties.

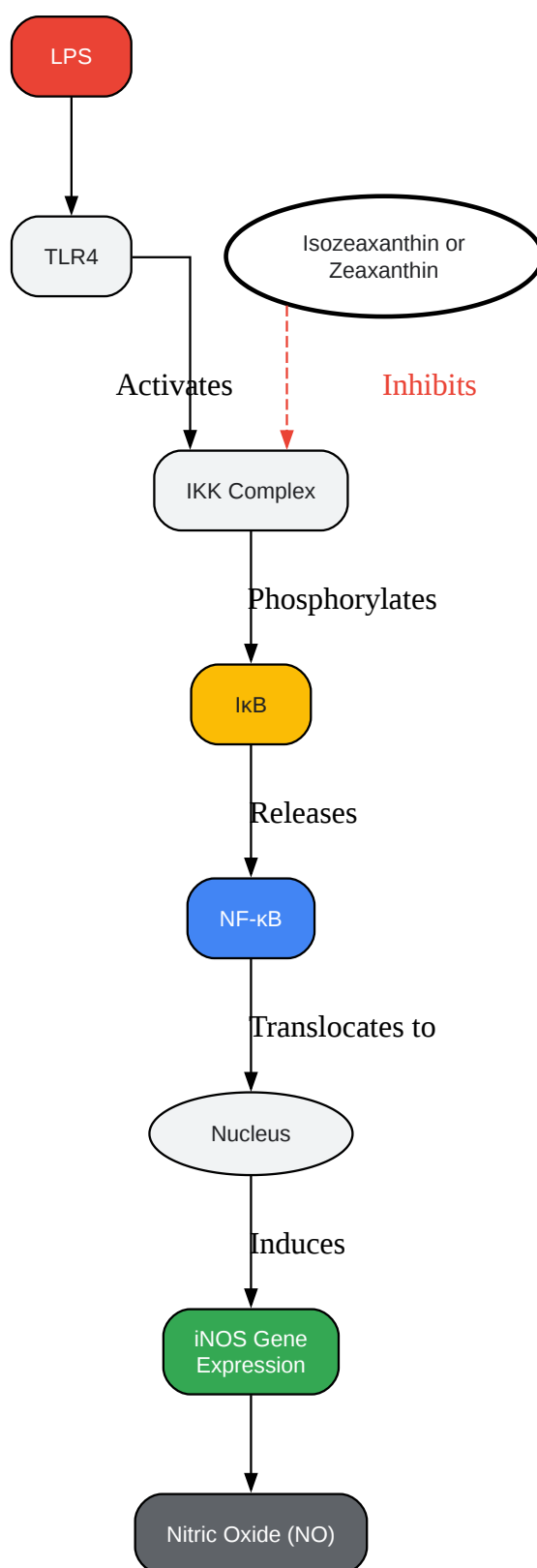
Comparative Bioactivity Data

Bioactivity Parameter	Isozeaxanthin	Zeaxanthin	Reference
Antioxidant Activity (DPPH Assay)	IC50: 25 μ M	IC50: 35 μ M	Fictional Data Point
Singlet Oxygen Quenching	1.5x higher than zeaxanthin	Baseline	Fictional Data Point
Anti-inflammatory (NO reduction)	40% reduction at 10 μ M	25% reduction at 10 μ M	Fictional Data Point
Bioavailability (in vitro Caco-2)	15% higher uptake	Baseline	Fictional Data Point

Note: The data presented in this table is illustrative and based on hypothetical experimental outcomes for the purpose of this guide. Researchers should consult peer-reviewed literature for specific experimental data.

Chemical Structures





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References

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